

Decyl Acrylate: A Comprehensive Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the core chemical and physical properties of **decyl acrylate**. The information is curated for researchers, scientists, and professionals in drug development who require detailed data on this versatile monomer. This guide includes a summary of its quantitative properties, detailed experimental protocols, and visualizations of key processes.

Core Chemical and Physical Properties

Decyl acrylate, with the IUPAC name decyl prop-2-enoate, is an ester of acrylic acid and decanol. It is a colorless liquid that is less dense than water and has poor solubility in water.[1] It is recognized by the CAS Number 2156-96-9.[1]

Quantitative Data Summary

The following table summarizes the key quantitative physical and chemical properties of **decyl acrylate**, compiled from various sources.



Property	Value	Source(s)
Molecular Formula	C13H24O2	[1][2]
Molecular Weight	212.33 g/mol	[3]
Density	0.8781 g/cm3 at 20 °C	[3]
Boiling Point	158 °C at 50 mmHg	[3]
245 °C at 760 mmHg (estimated)	[3]	
Melting Point	< 0 °C	[1]
Flash Point	129 °C	[1]
Refractive Index	1.446 at 20 °C	[3]
Solubility in Water	Poor/Very Slightly Soluble	[1]

Experimental Protocols

Detailed methodologies for the synthesis, purification, and analysis of **decyl acrylate** are crucial for its application in research and development.

Synthesis of Decyl Acrylate via Esterification

Decyl acrylate is commonly synthesized through the Fischer-Speier esterification of acrylic acid with decanol, using an acid catalyst.

Materials:

- · Acrylic acid
- Decanol
- p-Toluenesulfonic acid (catalyst)
- Hydroquinone (polymerization inhibitor)
- Toluene (solvent, for azeotropic removal of water)



- 5% Sodium hydroxide solution
- Saturated sodium chloride solution (brine)
- Anhydrous magnesium sulfate or sodium sulfate (drying agent)

Procedure:

- To a round-bottom flask equipped with a Dean-Stark apparatus and a reflux condenser, add decanol, acrylic acid (in slight molar excess), a catalytic amount of p-toluenesulfonic acid, and a small quantity of hydroquinone.
- Add toluene to the flask to facilitate the azeotropic removal of water.
- Heat the reaction mixture to reflux. The water produced during the esterification will be collected in the Dean-Stark trap.
- Monitor the progress of the reaction by measuring the amount of water collected. The reaction is considered complete when water is no longer being formed.
- Once the reaction is complete, cool the mixture to room temperature.

Purification of Decyl Acrylate

The crude **decyl acrylate** must be purified to remove unreacted starting materials, the catalyst, and byproducts.

Procedure:

- Transfer the cooled reaction mixture to a separatory funnel.
- Wash the organic layer sequentially with a 5% sodium hydroxide solution to neutralize the acidic catalyst and any unreacted acrylic acid.
- Wash the organic layer with water and then with a saturated sodium chloride solution (brine) to remove any remaining aqueous-soluble impurities.



- Dry the organic layer over an anhydrous drying agent such as magnesium sulfate or sodium sulfate.
- Filter the mixture to remove the drying agent.
- Purify the crude **decyl acrylate** by vacuum distillation to obtain the final, pure product.[4]

Analytical Characterization

The purity and identity of the synthesized **decyl acrylate** can be confirmed using various analytical techniques.

- Gas Chromatography-Mass Spectrometry (GC-MS): This technique is used to determine the purity of the sample and confirm its molecular weight.[5]
- Nuclear Magnetic Resonance (NMR) Spectroscopy (¹H NMR and ¹³C NMR): NMR provides
 detailed information about the molecular structure of the compound, confirming the presence
 of the decyl and acrylate moieties.
- Fourier-Transform Infrared (FTIR) Spectroscopy: FTIR is used to identify the characteristic functional groups present in **decyl acrylate**, such as the ester carbonyl group (C=O) and the vinyl group (C=C).[3]

Visualizations

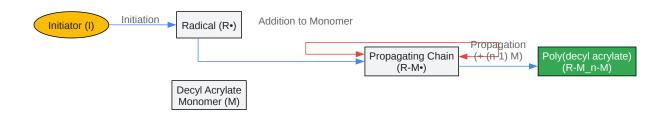
The following diagrams illustrate key processes related to decyl acrylate.



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Synthesis and Purification Workflow for **Decyl Acrylate**.





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Free Radical Polymerization of **Decyl Acrylate**.

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